

# mangiferolic acid vs mangiferin biological activity

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## Compound Focus: Mangiferolic acid

CAS No.: 4184-34-3

Cat. No.: S1812955

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## Chemical Profiles at a Glance

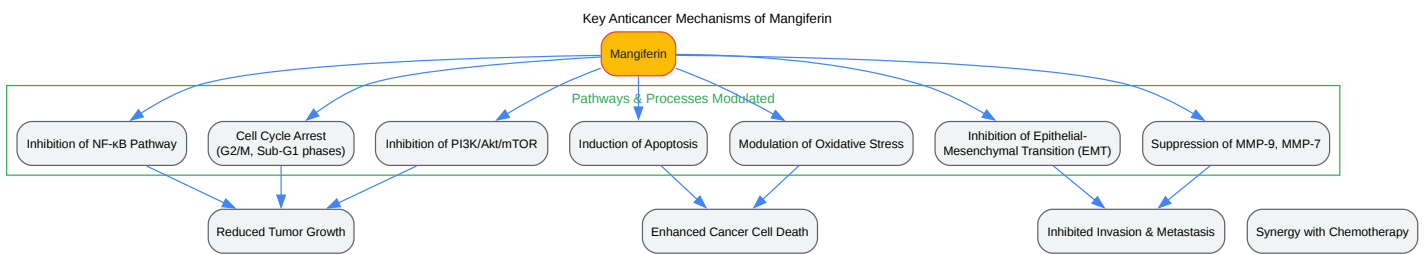
The table below summarizes the basic chemical and biological information available for both compounds.

Feature	Mangiferin	Mangiferolic Acid
Chemical Class	Xanthonoid (C-glucosylxanthone) [1] [2]	Triterpene [3]
Molecular Formula	C <sub>19</sub> H <sub>18</sub> O <sub>11</sub> [1] [4]	C <sub>30</sub> H <sub>48</sub> O <sub>3</sub> [5]
Primary Biological Activities	Antioxidant, anti-inflammatory, anticancer, antidiabetic, antimicrobial, neuroprotective [6] [7] [4]	Information missing from search results*
Key Mechanisms of Action	Inhibition of NF-κB, PI3K/Akt; modulation of apoptosis & cell cycle; MMP suppression [1] [4]	Information missing from search results*
Reported Solubility	0.111 - 0.38 mg/mL (poor aqueous solubility) [1] [2]	Information missing from search results*
Reported Bioavailability	< 2% (low) [2]	Information missing from search results*

Note: **Mangiferolic acid** is identified as a constituent of *Mangifera indica* [3], but specific data on its biological activity and properties are not available in the current search results.\*

## Mangiferin's Anticancer Mechanisms of Action

Extensive research has been conducted on mangiferin's anticancer properties, which are mediated through the modulation of multiple cellular signaling pathways. The diagram below synthesizes the key mechanisms evidenced across numerous studies.



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## Experimental Evidence for Mangiferin

The following table summarizes key experimental findings that underpin the mechanisms outlined above.

Cancer Type	Cell Line / Model	Key Experimental Findings	Reference
Gastric	AGS (human gastric adenocarcinoma)	Downregulated COX-2 & iNOS; reduced IL-1 $\beta$ , IL-8; deactivated NF- $\kappa$ B p65.	[4]

Cancer Type	Cell Line / Model	Key Experimental Findings	Reference
Blood	HL-60 (human promyelocytic leukemia)	Induced cell cycle arrest at G2/M phase; dose-dependent increase in Nrf2 protein.	[4]
Lung	A549 (human lung carcinoma)	Increased proportion of cells arrested in sub-G1 phase.	[4]
Prostate	PC3 (human prostate cancer), LNCaP	Increased apoptosis; suppressed TNF- $\alpha$ -induced MMP-9 expression and invasion.	[4]
Breast	MDA-MB-231 (human triple-negative breast cancer)	Negatively regulated MMP-7 and MMP-9; inhibited EMT.	[4]
Multi-Cancer	<i>In vitro</i> & <i>in vivo</i> models	Synergistic effects with conventional anticancer drugs, enhancing their efficacy.	[4]

## How to Proceed with the Comparison

Given the data gap for **mangiferolic acid**, here are suggested steps to build a more complete guide:

- **Refine Your Literature Search:** Use specialized scientific databases like SciFinder, Reaxys, or PubMed to conduct a targeted search specifically for "**mangiferolic acid**" and its known biological activities.
- **Explore Triterpene Pharmacology:** Since **mangiferolic acid** is a triterpene, researching the general biological properties of this chemical class (e.g., anti-inflammatory, antimicrobial, or cytotoxic activities common to many triterpenes) may provide a theoretical basis for comparison.
- **Consider Phytochemical Analysis:** If **mangiferolic acid** is a relevant comparator for your work, investigating protocols for its isolation and quantification from plant material, similar to the HPLC methods established for mangiferin [3], could be a valuable direction.

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## References

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